

Understanding Ammonium Bisulfate (ABS) Corrosion in Air Preheaters

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Compound Focus: Ammonium bisulfate

CAS No.: 7803-63-6

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1. What is ABS and how does it form? Ammonium Bisulfate (ABS) is an acidic salt (CAS 7803-63-6) that forms in flue gas systems. In **Selective Catalytic Reduction (SCR)** systems used for NO_x control, ammonia (NH₃) is injected as a reducing agent. When **ammonia slip** (excess, unreacted NH₃) combines with **sulfur trioxide (SO₃)** and water vapor in the flue gas, it leads to the formation of ABS [1]. The typical formation temperature range is between approximately 250°C and 350°C [1] [2].

2. Why is ABS a problem for air preheaters? As flue gas travels through the system and cools, ABS begins to deposit on surfaces like the air preheater. It is highly **hygroscopic** and **corrosive** [1] [3]. In its deposited form, ABS can cause:

- **Severe Corrosion:** ABS hydrolyzes to form sulfuric acid, which attacks metal components [4] [1].
- **Fouling and Plugging:** Sticky ABS deposits capture fly ash, leading to blockages in the air preheater passages. This increases the system's pressure drop and reduces thermal efficiency [1].
- **Under-Deposit Corrosion:** Deposits create a localized corrosive environment, shielding the underlying metal from protective measures and accelerating its degradation [2].

Troubleshooting Guide: ABS-Related Issues & Solutions

Issue	Possible Causes	Recommended Mitigation Strategies
High Corrosion Rates	High ABS deposition, low flue gas temperature, excessive ammonia slip, high velocity/erosion-corrosion [4] [2].	Optimize ammonia injection to minimize slip [1]; Consider upgrading to corrosion-resistant alloys (e.g., Alloy 800) [2]; Ensure symmetrical flow distribution to avoid localized high velocity [2].
Air Preheater Plugging	Excessive ABS formation and deposition, high fly ash loading, insufficient sootblowing [1].	Improve sootblowing efficiency; Control ammonia slip [1]; Implement online monitoring to detect early fouling.
Reduced Denitrification Efficiency	ABS poisoning of SCR catalyst (pore blockage, active site coverage) [1].	Regularly regenerate or clean catalyst; Optimize operating temperature to minimize ABS deposition on catalyst [1].
Increased Pressure Drop	Buildup of ABS and ash deposits in air preheater passages [1].	Increase sootblowing frequency/capacity; Schedule offline water washing; Review and optimize fuel sulfur content.

Operational Limits & Material Selection

The table below summarizes key parameters and material considerations for managing ABS corrosion, compiled from industry experience and research.

Parameter	Typical Operating Limit / Recommendation	Notes & References
Flue Gas Temperature	Maintain above ABS dew point (varies with concentration)	Critical to prevent condensation; Dew point is influenced by SO ₃ and NH ₃ concentrations [1].
Wash Water Injection	Essential in hydrotreater REAC systems	Used to dissolve ABS salts; Must be well-designed and balanced to prevent under-deposit corrosion [2].

Parameter	Typical Operating Limit / Recommendation	Notes & References
Carbon Steel (C1018)	Not recommended under severe conditions	Prone to severe erosion-corrosion at high velocities and turbulence points [2].
403SS	Not recommended	Found to pit heavily under ABS deposits [2].
Alloy 800	Recommended	Shows good resistance to ABS corrosion in REAC systems [2].
CoCrNi Medium-Entropy Alloy (MEA)	Promising for corrosive liquors	Research shows corrosion resistance deteriorates with increasing ABS concentration due to passivation film damage [4].

Experimental Protocols for ABS Research

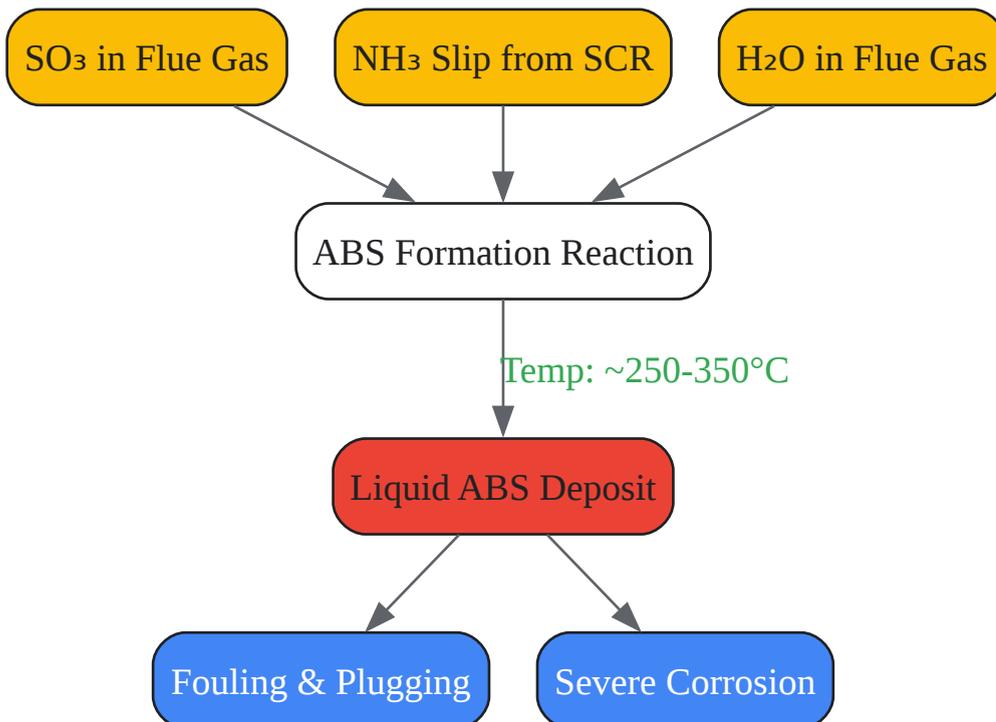
1. Protocol for Simulating ABS Deposition and Corrosion This methodology is based on research into the corrosion behavior of materials in ABS environments [4].

- **Objective:** To evaluate the corrosion resistance of metal alloys in simulated ammonium sulfate mother liquor containing ABS.
- **Materials:**
 - **Test Coupons:** Alloy samples (e.g., CoCrNi MEA, carbon steel).
 - **Corrosive Solution:** Simulated ammonium sulfate mother liquor with varying concentrations of NH_4HSO_4 .
 - **Equipment:** Electrochemical cell, potentiostat, Ag/AgCl reference electrode, Pt/Ti counter electrode.
- **Procedure:**
 - Prepare the test solution according to the required experimental specifications.
 - Mount and expose the test coupon to the solution.
 - Use **Potentiodynamic Polarization (PDP)** to determine corrosion rates, following standards like ASTM G-05 [5].
 - Analyze the corroded surface using **Scanning Electron Microscopy (SEM)** and **Atomic Force Microscopy (AFM)** to characterize pitting and surface morphology [5].
- **Key Measurements:** Corrosion current density, pitting potential, pit density and morphology.

2. Protocol for Studying ABS Decomposition This protocol is adapted from studies investigating the decomposition characteristics of ABS [1] [6].

- **Objective:** To analyze the temperature-dependent decomposition behavior of ABS and its interaction with fly ash.
- **Materials:**
 - ABS powder or synthesized ABS deposits.
 - Fly ash sample.
 - Tubular furnace with precise temperature control.
 - Gas analysis system (e.g., FT-IR, TDLAS for NH₃ detection).
- **Procedure:**
 - Mix ABS with fly ash at a defined ratio.
 - Place the mixture in a tubular furnace and heat with a controlled temperature ramp.
 - Use a gas analyzer (e.g., **FT-IR**) to monitor the decomposition products (e.g., NH₃, SO₃) in real-time [1].
 - Alternatively, use **Tunable Diode Laser Absorption Spectroscopy (TDLAS)** to specifically detect NH₃ concentrations [1].
- **Key Measurements:** Decomposition onset temperature, decomposition product evolution rates.

The following diagram illustrates the core mechanism of ABS formation and its primary impact on the air preheater, integrating the information from the troubleshooting guide.



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> ABS Formation and Impact Mechanism

Key Takeaways for Researchers

The core challenge in managing ABS corrosion lies in the conflict between achieving high denitrification efficiency and minimizing the side effects of ammonia slip. Future research and development should focus on:

- **Advanced Control Systems:** Developing dynamic ammonia injection control that adapts to load changes to minimize slip [1].
- **Materials Science:** Further investigation into novel, cost-effective alloys or coatings with high resistance to ABS corrosion [4] [2].
- **Fundamental Studies:** Deeper understanding of ABS deposition thermodynamics and decomposition kinetics under real flue gas conditions to refine operational windows [1] [6].

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To cite this document: Smolecule. [Understanding Ammonium Bisulfate (ABS) Corrosion in Air Preheaters]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b573663#ammonium-bisulfate-corrosion-prevention-air-preheater>]

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